



Addressing insolubility of (S,R,S)-AHPC-C2-NH2 conjugates

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Compound of Interest

Compound Name:

(S,R,S)-AHPC-C2-NH2
dihydrochloride

Cat. No.:

B2413995

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Technical Support Center: (S,R,S)-AHPC-C2-NH2 Conjugates

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with (S,R,S)-AHPC-C2-NH2 conjugates. The following information is designed to address common challenges, particularly those related to solubility, that may be encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is (S,R,S)-AHPC-C2-NH2 and what is its primary application?

A1: (S,R,S)-AHPC-C2-NH2 is a synthetic E3 ligase ligand-linker conjugate. It incorporates a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase and a two-carbon linker with a terminal primary amine (-NH2).[1][2] Its primary application is in the development of Proteolysis Targeting Chimeras (PROTACs). The terminal amine serves as a reactive handle for conjugation to a target protein ligand.

Q2: I am observing precipitation of (S,R,S)-AHPC-C2-NH2 in my aqueous buffer. What is the likely cause?



A2: (S,R,S)-AHPC-C2-NH2 is a complex, largely hydrophobic molecule with inherently low aqueous solubility. Precipitation in aqueous buffers, especially at neutral or basic pH, is a common issue. The presence of the primary amine group means its solubility is highly dependent on pH.

Q3: How does pH affect the solubility of (S,R,S)-AHPC-C2-NH2?

A3: The terminal primary amine group is basic and can be protonated at acidic pH. This protonation results in the formation of a more soluble salt form.[3] Therefore, decreasing the pH of your aqueous solution is a primary strategy to increase the solubility of this conjugate.

Q4: What is the maximum recommended concentration of DMSO in cell-based assays?

A4: For most cell-based assays, the final concentration of Dimethyl Sulfoxide (DMSO) should be kept below 0.5% to avoid cytotoxic effects.[3] Some cell lines may be sensitive to concentrations as low as 0.1%. It is crucial to perform a vehicle control with the same final DMSO concentration to assess its impact on your specific experimental system.[3]

Q5: Are there alternative forms of this linker conjugate that might offer better solubility?

A5: Yes, several analogs of (S,R,S)-AHPC-NH2 with different linker lengths (e.g., C3, C5, C6, C10) and the inclusion of polyethylene glycol (PEG) units are available.[4][5][6][7] PEGylation, for instance, is a common strategy to increase the hydrophilicity and solubility of molecules. Additionally, dihydrochloride salt forms of some analogs are commercially available, which are designed for enhanced aqueous solubility.[7][8][9]

Troubleshooting Guide: Addressing Insolubility

This guide provides a systematic approach to resolving solubility issues with (S,R,S)-AHPC-C2-NH2.

Initial Solubility Testing

It is recommended to first determine the solubility of your specific batch of (S,R,S)-AHPC-C2-NH2 in various solvents.

Recommended Solvents for Stock Solutions:

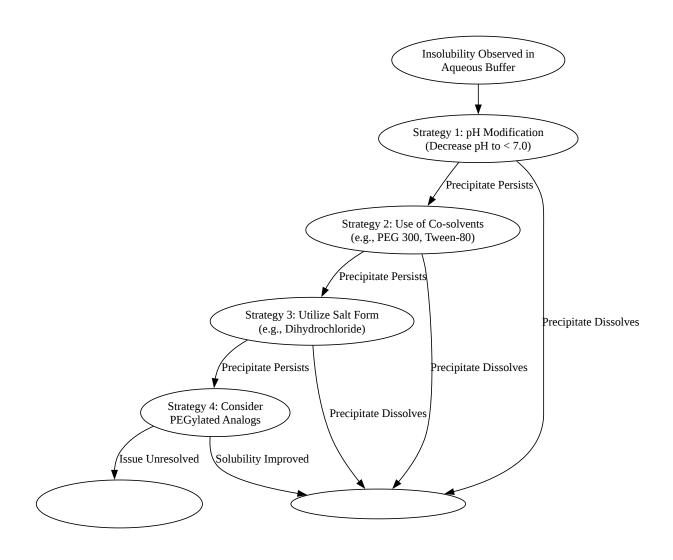


- Dimethyl Sulfoxide (DMSO)
- N,N-Dimethylformamide (DMF)
- Ethanol
- Methanol

Strategies to Enhance Aqueous Solubility

If you encounter precipitation when diluting your stock solution into an aqueous buffer, consider the following strategies, starting with the simplest and most common techniques.





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Quantitative Data Summary

While specific solubility data for the C2 analog is not readily available in the public domain, the following table summarizes solubility information for longer-chain analogs. This data can serve as a useful reference for formulation development.

Compound	Solvent System	Reported Concentration	Reference
(S,R,S)-AHPC-C6- NH2	DMSO	100 mg/mL (179.29 mM)	[6]
(S,R,S)-AHPC-C6- NH2	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL	[6]
(S,R,S)-AHPC-C10- NH2 dihydrochloride	Water	100 mg/mL (157.29 mM)	MedChemExpress
(S,R,S)-AHPC-C10- NH2 dihydrochloride	10% DMSO, 90% Corn oil	≥ 2.08 mg/mL	[9]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol describes the standard procedure for preparing a high-concentration stock solution of (S,R,S)-AHPC-C2-NH2.

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Methodology:

 Accurately weigh the desired mass of (S,R,S)-AHPC-C2-NH2 powder in a sterile microcentrifuge tube.



- Add the appropriate volume of anhydrous, high-purity DMSO to achieve the target concentration (e.g., 10-50 mM).
- Vortex the solution vigorously. If the solid does not dissolve completely, use a sonication bath for 5-10 minutes.
- Visually inspect the solution to ensure no particulate matter remains.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C. When stored at -80°C, the solution should be stable for up to 2 years.[6]

Protocol 2: pH-Adjusted Aqueous Solution Preparation

This protocol outlines how to improve the solubility of the conjugate in aqueous buffers by modifying the pH.

Methodology:

- Prepare your desired aqueous buffer (e.g., Phosphate-Buffered Saline, PBS).
- While stirring, slowly add a dilute acid (e.g., 0.1 M HCl) to lower the pH of the buffer to a value between 4.0 and 6.0.
- From your high-concentration DMSO stock, add the required volume of the (S,R,S)-AHPC-C2-NH2 solution to the pH-adjusted buffer.
- · Vortex the final solution to ensure homogeneity.
- Crucially, ensure that the final pH of the solution is compatible with your downstream biological assay.

Protocol 3: Formulation with Co-solvents for In Vivo Studies

This protocol is adapted from formulations used for similar, poorly soluble AHPC-NH2 analogs and is intended for animal studies.



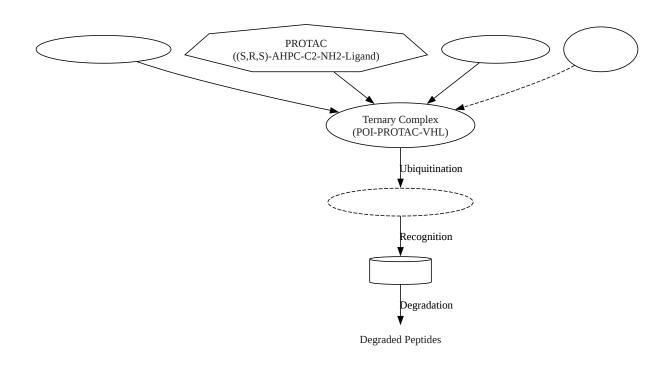
Methodology:

- Start with a high-concentration stock solution of (S,R,S)-AHPC-C2-NH2 in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 400 μL of PEG300 to 100 μL of the DMSO stock solution and mix thoroughly.
- Add 50 μL of Tween-80 to the mixture and mix again until the solution is homogeneous.
- Add 450 μL of saline to bring the total volume to 1 mL. This results in a final formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[6]
- This preparation should result in a clear solution suitable for administration.

Signaling Pathway and Mechanism of Action

(S,R,S)-AHPC-C2-NH2 is a component of a PROTAC. The diagram below illustrates the general mechanism of action for a PROTAC utilizing a VHL ligand.





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